

1-nitro-4-pentylbenzene boiling point and density

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Compound of Interest

Compound Name: Benzene, 1-nitro-4-pentyl-

CAS No.: 95857-32-2

Cat. No.: B8025883

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An in-depth technical guide on the thermophysical profiling of 1-nitro-4-pentylbenzene, designed for researchers, chemical engineers, and drug development professionals.

Executive Summary

1-Nitro-4-pentylbenzene (CAS: 95857-32-2) [1](#) is a critical synthetic intermediate used in the development of advanced liquid crystals, agrochemicals, and active pharmaceutical ingredients (APIs). Understanding its precise thermophysical properties—specifically its boiling point and density—is paramount for designing efficient phase separations, fractional distillations, and solvent extraction workflows. This whitepaper provides an authoritative guide on the empirical determination and computational validation of these properties, grounded in fundamental structure-property causality.

Molecular Causality: Structure-Property Relationships

The thermophysical profile of 1-nitro-4-pentylbenzene is dictated by the competing influences of its two primary functional groups:

- The Nitro Group (-NO₂): Introduces a strong permanent dipole moment. The resulting dipole-dipole intermolecular interactions significantly elevate the boiling point and increase the molecular packing density compared to the unsubstituted pentylbenzene.
- The Pentyl Chain (-C₅H₁₁): Contributes extensive London dispersion forces. While the added mass increases the overall molecular weight (further raising the boiling point), the flexible aliphatic chain increases the molar volume. This proportionally decreases the overall density compared to shorter-chain nitroaromatics (e.g., 1-nitro-4-methylbenzene).

Comparative Thermophysical Data

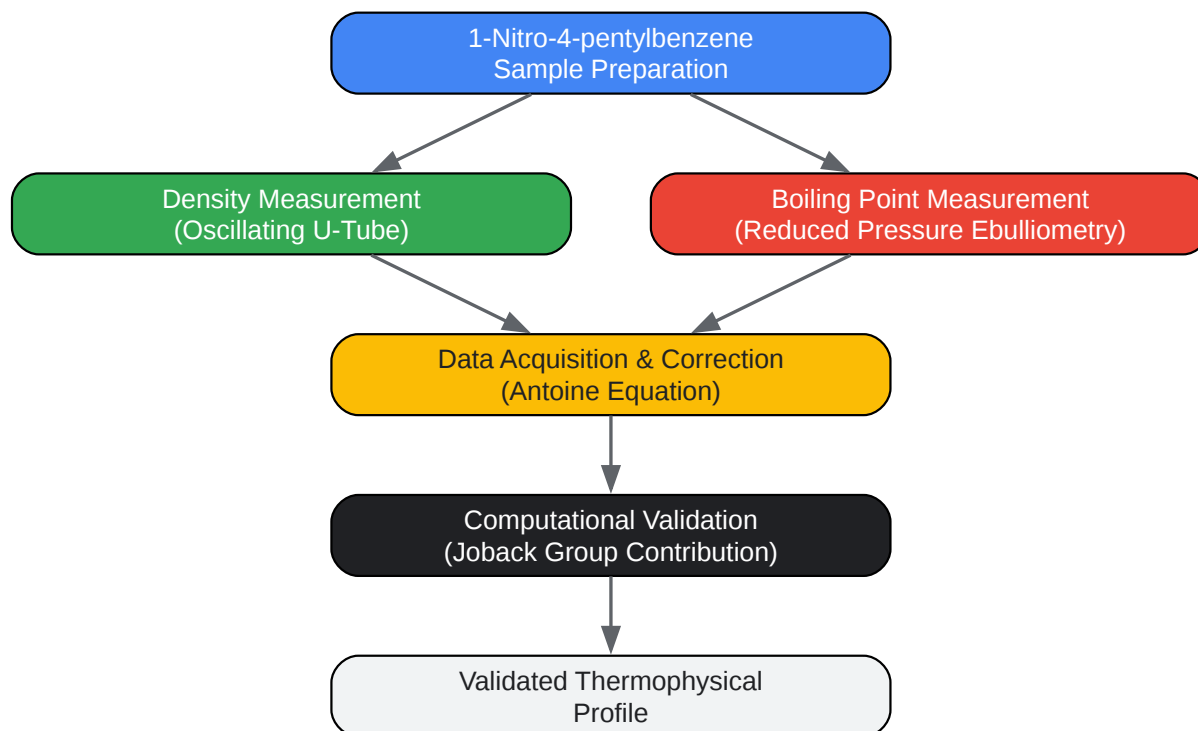
To contextualize 1-nitro-4-pentylbenzene, we benchmark it against its homologous series and downstream synthetic derivatives.

Compound	CAS Number	Molecular Weight (g/mol)	Boiling Point (°C)	Density (g/cm ³)
Pentylbenzene	538-68-1	148.25	205.0	0.863
4-Pentylaniline	33228-44-3	163.26	145.0 (at 10 mmHg)	0.937
1-Nitro-4-methylbenzene	99-99-0	137.14	238.0	1.104
1-Nitro-4-pentylbenzene	95857-32-2	193.24	~292.0 (Predicted)	~1.01 (Predicted)

Note: Due to the high risk of thermal decomposition at elevated temperatures, the boiling point of 1-nitro-4-pentylbenzene is typically extrapolated from reduced-pressure measurements rather than measured directly at standard atmospheric pressure.

Experimental Methodologies

The following workflows outline the self-validating protocols required to empirically determine the density and boiling point of 1-nitro-4-pentylbenzene.



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Fig 1: Experimental and computational workflow for thermophysical validation.

Protocol 1: High-Precision Density Determination via Oscillating U-Tube Pycnometry

- **Causality:** Traditional volumetric pycnometry is highly susceptible to thermal expansion errors. The oscillating U-tube method mitigates this by measuring the shift in the resonant frequency of a glass tube filled with the sample. Because density is highly temperature-dependent, the system utilizes built-in Peltier elements for rigorous thermal control [2](#).
- **Step-by-Step Methodology:**
 - **System Calibration:** Calibrate the density meter (e.g., Anton Paar DMA series) using ultra-pure degassed water and dry air at exactly 20.0 °C.

- **Sample Introduction:** Inject 1.5 mL of 1-nitro-4-pentylbenzene into the U-tube using a Luer-lock syringe.
- **Visual Validation:** Utilize the internal camera system to verify the absolute absence of microbubbles. **Self-Validation Check:** Microbubbles will artificially lower the recorded density and invalidate the run.
- **Thermal Equilibration:** Allow the system to achieve thermal equilibrium at 20.0 °C (± 0.01 °C).
- **Data Acquisition:** Record the density based on the pulsed excitation method. The expected value is approximately 1.01 g/cm³.

Protocol 2: Boiling Point Determination via Reduced Pressure Ebulliometry

- **Causality:** Nitroaromatics with long alkyl chains have atmospheric boiling points approaching 300 °C. Heating the compound to this temperature risks auto-oxidation or explosive thermal runaway. Therefore, the boiling point must be determined safely under vacuum and mathematically extrapolated.
- **Step-by-Step Methodology:**
 - **Apparatus Setup:** Assemble a Swietoslawski ebulliometer connected to a high-precision vacuum manifold and a cold trap.
 - **Sample Loading:** Introduce 50 mL of 1-nitro-4-pentylbenzene into the boiling flask. Add inert boiling chips to prevent superheating and bumping.
 - **Pressure Regulation:** Evacuate the system and stabilize the pressure at exactly 10.0 mmHg using a digital pressure controller.
 - **Heating and Reflux:** Apply controlled heating via a heating mantle until a steady, continuous reflux is observed on the thermometer bulb.
 - **Temperature Recording:** Record the vapor temperature using a calibrated Pt100 RTD sensor once thermal equilibrium is reached (expected ~150–160 °C at 10 mmHg).

- Extrapolation: Apply the Antoine equation to extrapolate the normal boiling point () at 760 mmHg, yielding a predicted value of ~292 °C.

Computational Validation (Joback Method)

To ensure the integrity of the experimental data, empirical results must be cross-referenced with computational thermodynamic models. The Joback method is a widely accepted group-contribution approach that estimates thermophysical properties based purely on molecular structure [3](#).

- Mechanism: The molecule is mathematically dissected into functional groups (one aromatic ring, one -NO₂ group, one -CH₃ group, and four -CH₂- groups). Each group contributes a specific additive numerical value to the critical temperature, critical pressure, and normal boiling point.
- Self-Validating Loop: If the extrapolated experimental boiling point deviates by more than 5% from the Joback-predicted value (~292 °C), the sample must be flagged and re-analyzed for impurities (e.g., residual pentylbenzene or unreacted nitric acid).

Applications in Drug Development & Chemical Processing

For drug development professionals synthesizing APIs via a 4-pentylaniline intermediate, the density and boiling point of the 1-nitro-4-pentylbenzene precursor dictate downstream processing parameters:

- Phase Separation Dynamics: A density of ~1.01 g/cm³ makes aqueous phase separation highly challenging, as it is nearly identical to the density of water. Process chemists must employ salting-out procedures (e.g., saturating the aqueous layer with NaCl) to increase the aqueous phase density, thereby forcing a clean organic layer separation.
- Distillation Parameters: The exceedingly high boiling point necessitates short-path molecular distillation or high-vacuum fractional distillation to purify the intermediate without inducing thermal degradation, ensuring the purity of the final API.

References

- Grokikipedia. "Joback method: Group contribution approach for estimating thermophysical properties". Grokikipedia. Available at:[\[Link\]](#)

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Sources

- 1. 1-硝基-4-戊苯 | 1-Nitro-4-pentylbenzene | 95857-32-2 - 乐研试剂 [[leyan.com](#)]
- 2. Density Meters | Anton Paar [[anton-paar.com](#)]
- 3. grokikipedia.com [[grokikipedia.com](#)]
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